

Ecotoxicity Profile of Alpha-Amyl Cinnamic Aldehyde Diethyl Acetal: A Comparative Analysis

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Compound of Interest

Compound Name: *A-AMYL CINNAMIC ALDEHYDE
DIETHYL ACETAL*

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For Researchers, Scientists, and Drug Development Professionals: An objective comparison of the ecotoxicological properties of the fragrance ingredient **alpha-amyl cinnamic aldehyde diethyl acetal** against common alternatives, supported by experimental data and detailed methodologies.

This guide provides a comparative analysis of the ecotoxicity of **alpha-amyl cinnamic aldehyde diethyl acetal** and several alternative fragrance ingredients, including linalool, limonene, benzyl salicylate, and the synthetic musks galaxolide and tonalide. The following sections present quantitative ecotoxicity data, detailed experimental protocols for key studies, and a visualization of a standard ecotoxicity testing workflow.

Quantitative Ecotoxicity Data Summary

The ecotoxicological profiles of **alpha-amyl cinnamic aldehyde diethyl acetal** and its alternatives are summarized in the table below. Data is presented for acute aquatic toxicity to fish (LC50) and aquatic invertebrates (EC50), as well as for ready biodegradability.

Substance	CAS Number	Fish 96-hour LC50 (mg/L)	Daphnia magna 48-hour EC50 (mg/L)	Ready Biodegradability (% in 28 days)
alpha-Amyl Cinnamic Aldehyde Diethyl Acetal	60763-41-9	Data not available ¹	0.45[1]	77% (OECD 301D)[1]
Linalool	78-70-6	27.8 (OECD 203)	59 (OECD 202)	>60% (OECD 301D)
Limonene	5989-27-5	0.72 (OECD 203) [2]	0.36 (OECD 202) [2]	80% (OECD 301F)[2]
Benzyl Salicylate	118-58-1	1.03 (OECD 203)	1.1 (OECD 202)	Not readily biodegradable
Galaxolide (HHCB)	1222-05-5	0.452 (OECD 203)	0.282 (OECD 202)[3]	Not readily biodegradable[4]
Tonalide (AHTN)	21145-77-7	0.314 (OECD 204)	0.244 (OECD 202)[5]	Not readily biodegradable[6]

¹A specific experimental LC50 value for fish for **alpha-amyl cinnamic aldehyde diethyl acetal** was not found in the reviewed literature. However, its parent aldehyde, alpha-amylcinnamaldehyde, has a reported 96-hour LC50 of 3 mg/L for *Brachydanio rerio* (Zebra Fish) according to OECD 203 guidelines. Ecotoxicity for the diethyl acetal is often assessed using read-across data from the parent aldehyde or through predictive models like QSAR and ECOSAR.

Experimental Protocols

The ecotoxicity data presented in this guide are primarily derived from studies following standardized guidelines from the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to ensure the quality and comparability of environmental safety data.

OECD 202: *Daphnia* sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to aquatic invertebrates, most commonly *Daphnia magna*.

- **Test Organisms:** Young daphnids (less than 24 hours old) are used.
- **Procedure:** A range of concentrations of the test substance are prepared in a suitable aqueous medium. At least five concentrations forming a geometric series are typically used, along with a control group. A minimum of 20 daphnids, divided into at least four replicates, are exposed to each concentration. The test is conducted for 48 hours under controlled conditions of temperature (18-22°C) and light (a 16-hour light to 8-hour dark photoperiod is recommended).
- **Endpoint:** The primary endpoint is the immobilization of the daphnids, defined as the inability to swim within 15 seconds after gentle agitation of the test vessel. Observations are made at 24 and 48 hours. The EC50, the concentration that causes immobilization in 50% of the daphnids, is then calculated.

OECD 203: Fish, Acute Toxicity Test

This guideline details the procedure for determining the acute lethal toxicity of a substance to fish.

- **Test Organisms:** Commonly used species include Zebrafish (*Danio rerio*) and Rainbow Trout (*Oncorhynchus mykiss*).
- **Procedure:** Fish are exposed to the test substance in a range of concentrations for a 96-hour period. The test can be conducted under static, semi-static, or flow-through conditions. A minimum of seven fish are used for each of the at least five test concentrations and the control group. Water quality parameters such as temperature, pH, and dissolved oxygen are monitored throughout the test.
- **Endpoint:** Mortalities are recorded at 24, 48, 72, and 96 hours. The LC50, the concentration of the substance that is lethal to 50% of the test fish within the 96-hour exposure period, is calculated.

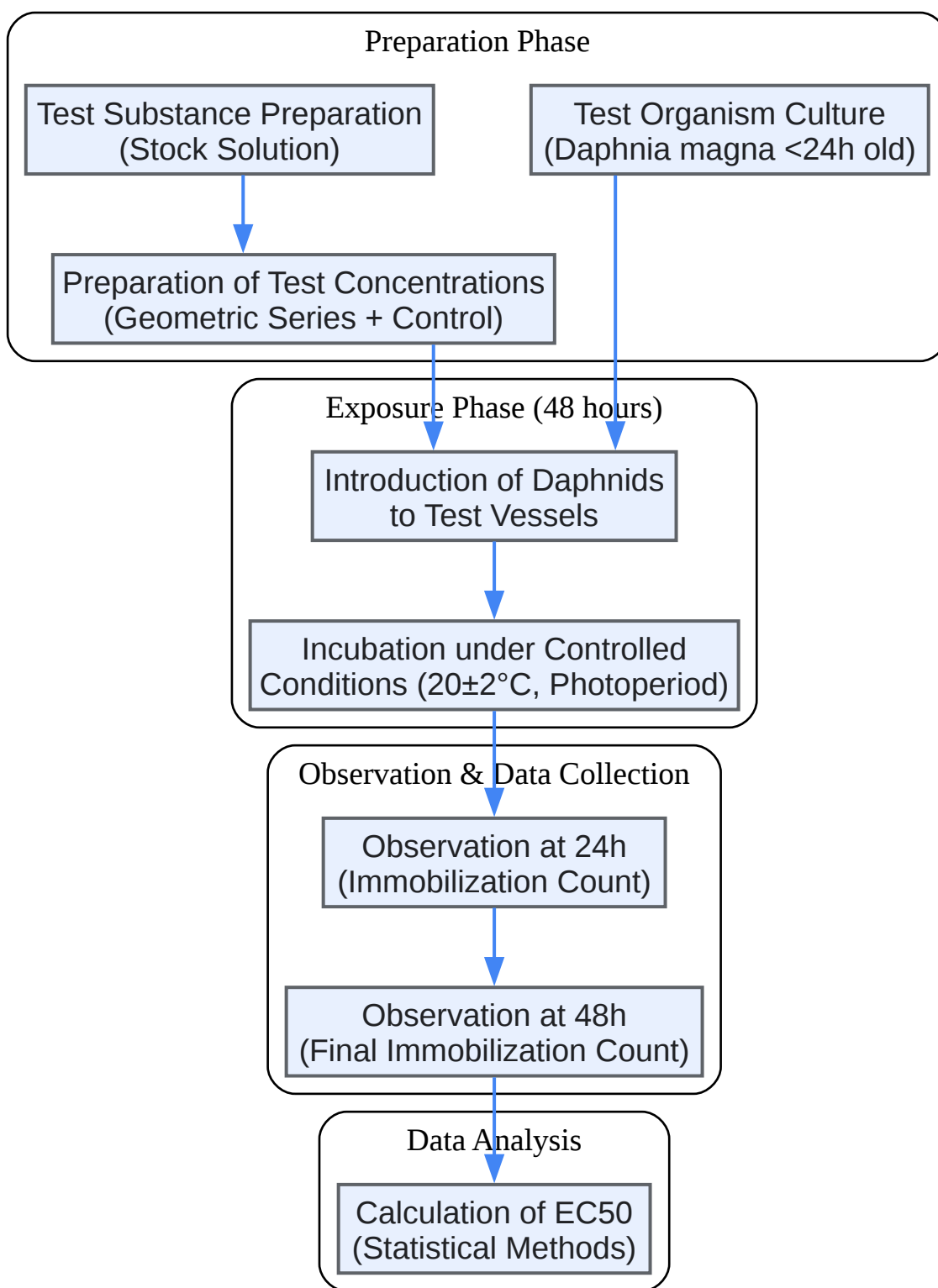
OECD 301: Ready Biodegradability

This set of guidelines provides six different methods to assess the ready biodegradability of chemicals by aerobic microorganisms.

- **Principle:** A small amount of the test substance is dissolved in a mineral medium, which is then inoculated with microorganisms from a source like activated sludge from a sewage treatment plant. The mixture is incubated under aerobic conditions in the dark for 28 days.
- **Methods:** The different methods (301A-F) measure biodegradation through various parameters:
 - **DOC Die-Away (301A, 301E):** Measures the removal of dissolved organic carbon.
 - **CO₂ Evolution (301B):** Measures the amount of carbon dioxide produced.
 - **MITI (I) (301C):** Measures oxygen consumption.
 - **Closed Bottle (301D):** Measures the depletion of dissolved oxygen.
 - **Manometric Respirometry (301F):** Measures oxygen uptake in a closed respirometer.
- **Endpoint:** A substance is considered "readily biodegradable" if it reaches a certain percentage of degradation within a 10-day window during the 28-day test period. For methods based on DOC removal, the pass level is $\geq 70\%$, and for methods based on oxygen demand or CO₂ production, it is $\geq 60\%$ of the theoretical maximum.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for an acute aquatic toxicity test, such as the OECD 202 for *Daphnia magna* immobilization.



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Workflow for OECD 202 Daphnia sp. Acute Immobilisation Test.

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